

Methyl 2-(3,4-dimethoxyphenyl)acetate: A Technical Safety Guide for Researchers

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Compound of Interest

Compound Name: Methyl homoveratrate

Cat. No.: B094004

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety data for Methyl 2-(3,4-dimethoxyphenyl)acetate (CAS No: 15964-79-1). The information is compiled to assist researchers and professionals in drug development in making informed decisions regarding the safe handling, storage, and disposal of this compound. While specific quantitative toxicological data such as LD50 values are not readily available in published literature, this guide offers a detailed analysis of the known hazards based on its GHS classification and provides recommended safety protocols.

Chemical and Physical Properties

A summary of the key physical and chemical properties of Methyl 2-(3,4-dimethoxyphenyl)acetate is presented in the table below. These properties are essential for understanding the substance's behavior under various laboratory conditions.

Property	Value
Chemical Formula	C ₁₁ H ₁₄ O ₄
Molecular Weight	210.23 g/mol [1]
Appearance	White or Colorless to Light yellow to Light orange powder to lump to clear liquid
Synonyms	3,4-Dimethoxybenzeneacetic Acid Methyl Ester, Methyl Homoveratrate [1]

Hazard Identification and GHS Classification

Methyl 2-(3,4-dimethoxyphenyl)acetate is classified as hazardous under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The signal word for this substance is Warning.

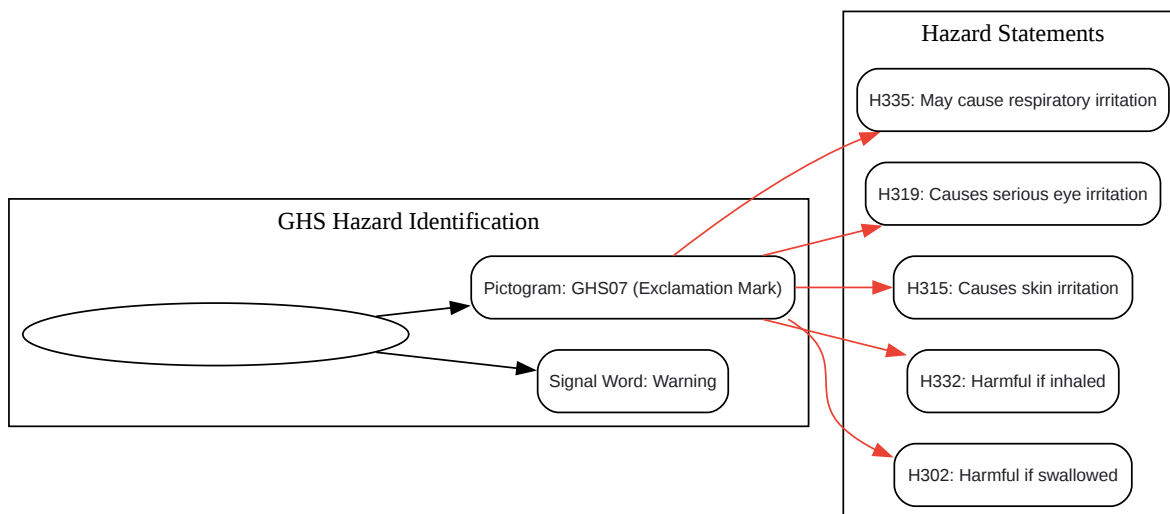
GHS Pictogram:

- GHS07: Exclamation Mark

Hazard Statements:

- H302: Harmful if swallowed.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H332: Harmful if inhaled.
- H335: May cause respiratory irritation.

The following diagram illustrates the logical flow of hazard identification based on the GHS classification.



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GHS Hazard Profile of the Compound.

Toxicological Information

While specific LD50 and LC50 values for Methyl 2-(3,4-dimethoxyphenyl)acetate are not available in the reviewed literature, the GHS hazard statements provide a basis for understanding its toxicological profile.

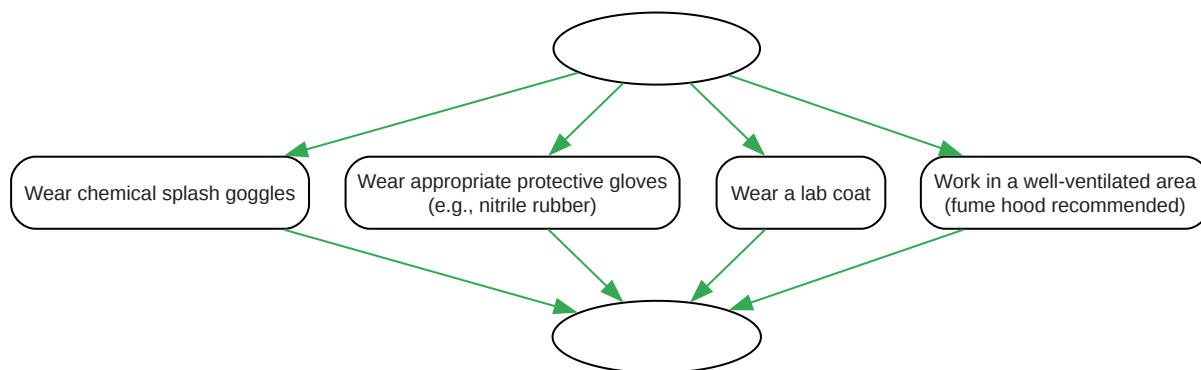
Hazard	GHS Classification	Toxicological Implications
Acute Toxicity (Oral)	H302: Harmful if swallowed	Ingestion of this substance can cause harmful effects. The toxicological properties of this material have not been fully investigated.
Acute Toxicity (Inhalation)	H332: Harmful if inhaled	Inhalation of vapors or aerosols may be harmful. May cause respiratory tract irritation.
Skin Corrosion/Irritation	H315: Causes skin irritation	Direct contact with the skin is likely to cause irritation. Prolonged or repeated contact may lead to dermatitis.
Serious Eye Damage/Irritation	H319: Causes serious eye irritation	Direct contact with the eyes can cause significant irritation.
Specific Target Organ Toxicity (Single Exposure)	H335: May cause respiratory irritation	Inhalation may lead to irritation of the respiratory tract.

Experimental Protocols for Safe Handling

Given the hazardous nature of this compound, strict adherence to safety protocols is mandatory. The following are general experimental protocols for handling Methyl 2-(3,4-dimethoxyphenyl)acetate in a laboratory setting.

Personal Protective Equipment (PPE)

The following diagram outlines the necessary personal protective equipment.



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Required Personal Protective Equipment.

Methodology:

- Eye Protection: Always wear chemical safety goggles that provide a complete seal around the eyes.
- Hand Protection: Wear chemically resistant gloves. Nitrile gloves are a common choice, but it is advisable to consult the glove manufacturer's resistance data for this specific chemical or chemical class.
- Body Protection: A standard laboratory coat should be worn and kept fastened.
- Respiratory Protection: Handling should be performed in a well-ventilated area.^[2] For procedures that may generate dust or aerosols, a fume hood is strongly recommended.

Handling and Storage

Methodology:

- Avoid contact with skin, eyes, and clothing.^[2]
- Avoid inhalation of dust, vapor, mist, or gas.^[3]
- Keep the container tightly closed when not in use.^[2]

- Store in a cool, dry, and well-ventilated place.[2][3]
- Store away from incompatible materials such as strong oxidizing agents.[2]

Emergency Procedures

First Aid Measures

The following table summarizes the recommended first aid procedures in case of exposure.

Exposure Route	First Aid Protocol
Inhalation	Move the victim to fresh air and keep at rest in a position comfortable for breathing.[2] If not breathing, give artificial respiration.[4] Seek medical attention if you feel unwell.
Skin Contact	Immediately remove all contaminated clothing.[2] Flush skin with plenty of water for at least 15 minutes.[3] Seek medical attention if irritation develops or persists.
Eye Contact	Rinse cautiously with water for several minutes.[2] Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes.[3] Seek immediate medical attention.
Ingestion	Rinse mouth with water.[2] Do NOT induce vomiting. Seek medical attention if you feel unwell.

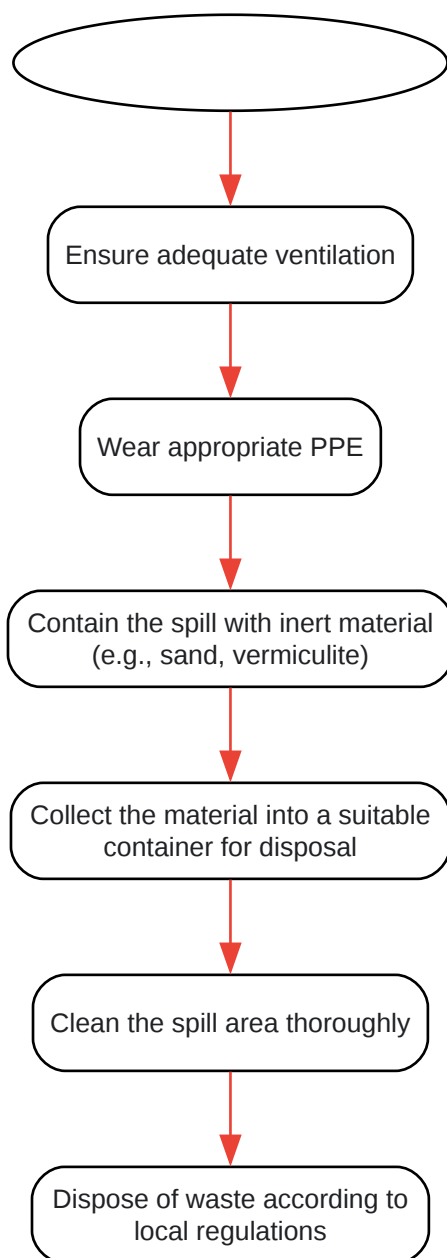
Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, dry chemical, carbon dioxide, or alcohol-resistant foam.[2][4]
- Specific Hazards: During a fire, irritating and toxic gases may be generated by thermal decomposition or combustion.

- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[3]

Accidental Release Measures

The logical steps for managing a spill are outlined below.



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Workflow for Accidental Release.

Methodology:

- Ensure the area is well-ventilated.
- Wear appropriate personal protective equipment as outlined in section 4.1.
- For small spills, absorb with an inert material (e.g., sand, vermiculite, or earth) and place in a suitable container for disposal.[3]
- For larger spills, dike the area to prevent spreading.
- Clean the affected area thoroughly with a suitable solvent, followed by soap and water.
- Dispose of all contaminated materials in accordance with local, state, and federal regulations.[2]

Disposal Considerations

Chemical waste must be disposed of in accordance with all applicable environmental regulations. It is recommended to contact a licensed professional waste disposal service to ensure proper disposal. Do not allow this material to enter drains or waterways.

Disclaimer: This document is intended as a guide and is not a substitute for a formal Safety Data Sheet (SDS). Researchers should always consult the most current SDS for this compound from their supplier before use. All laboratory personnel should be trained in proper chemical handling and emergency procedures.

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